

Application Notes & Protocols: Preparation of 1-Methanesulfonyl-4-phenylpiperidine for Intraperitoneal Injection

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Compound of Interest

Compound Name: 1-Methanesulfonyl-4-phenylpiperidine

CAS No.: 59039-19-9

Cat. No.: B3146129

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Abstract

This document provides a comprehensive guide for the preparation of **1-Methanesulfonyl-4-phenylpiperidine** for intraperitoneal (I.P.) injection in preclinical research settings. The successful in vivo evaluation of novel chemical entities is critically dependent on the formulation's quality, safety, and appropriateness for the chosen route of administration. This guide details the physicochemical properties of the target compound, a systematic approach to vehicle selection, step-by-step protocols for formulation, and essential quality control procedures to ensure the final preparation is sterile, stable, and suitable for administration. The causality behind experimental choices is explained to empower researchers to adapt these protocols to similar compounds with challenging solubility profiles.

Physicochemical Characterization

A thorough understanding of the compound's properties is the foundation of rational formulation development. **1-Methanesulfonyl-4-phenylpiperidine** is a derivative of 4-phenylpiperidine, a

scaffold common in various biologically active molecules.[1] The addition of the methanesulfonyl group to the piperidine nitrogen significantly alters its physicochemical properties compared to the parent amine.

Based on its structure, **1-Methanesulfonyl-4-phenylpiperidine** is predicted to be a crystalline solid with low aqueous solubility. The non-ionizable sulfonyl group and the hydrophobic phenyl and piperidine rings contribute to its lipophilic nature. This necessitates the use of solubilizing agents or co-solvents for preparing an injectable formulation.

Property	Value	Source/Comment
IUPAC Name	1-(methylsulfonyl)-4-phenylpiperidine	N/A
Molecular Formula	C ₁₂ H ₁₇ NO ₂ S	Calculated
Molecular Weight	239.34 g/mol	Calculated[2]
Appearance	Predicted: White to off-white crystalline solid	Based on similar structures[3]
Aqueous Solubility	Predicted: Poor	The structural components suggest high lipophilicity and low water solubility, a common challenge in drug development.
LogP (Predicted)	~2.0 - 2.5	Estimated based on structural analogs. A positive LogP indicates higher lipid solubility than water solubility.

Note: Experimental determination of aqueous and co-solvent solubility is a critical first step before proceeding with formulation.

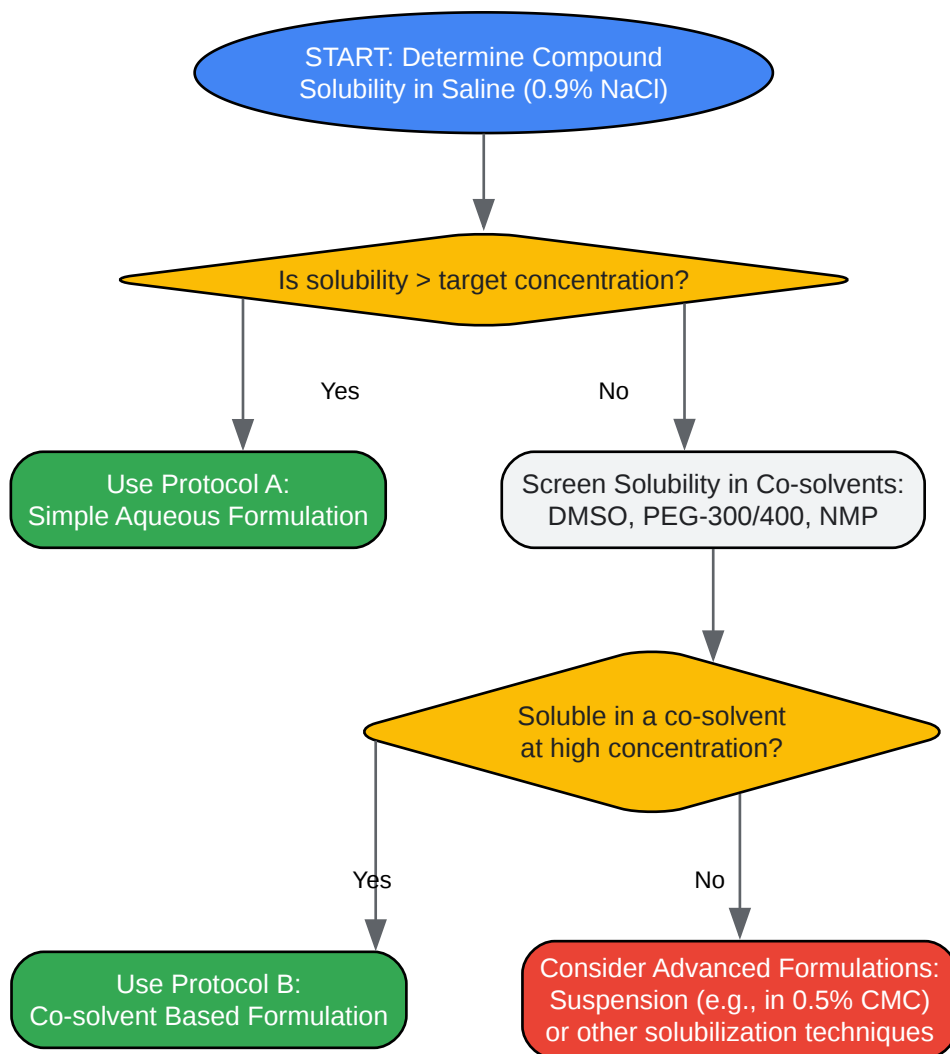
Rationale for Vehicle Selection for Intraperitoneal Administration

The intraperitoneal route is frequently used in preclinical studies, but it is not without challenges. The formulation must be biocompatible to avoid peritoneal irritation, and the vehicle itself must not elicit biological effects that could confound experimental results.[4] For poorly soluble compounds, the primary challenge is achieving a stable, homogenous, and injectable formulation.

The selection of a vehicle should be a systematic process based on the compound's solubility and the vehicle's known safety profile.[5][6]

Vehicle Selection Logic

The following diagram outlines the decision-making process for selecting an appropriate vehicle system.



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Caption: Vehicle selection decision tree.

Commonly Used Vehicles and Their Properties

Vehicle System	Composition	Advantages	Disadvantages & Mitigation
Saline	0.9% Sodium Chloride in WFI	Isotonic, well-tolerated, no intrinsic pharmacological activity.[5]	Very low solubilizing capacity for lipophilic compounds.
Co-Solvent: DMSO	5-10% DMSO in Saline or PEG	Excellent solubilizing power for many compounds.	Can cause sedation, motor impairment, and irritation at high concentrations.[6] Mitigation: Keep DMSO concentration $\leq 10\%$ of the final injection volume.
Co-Solvent: PEG	20-40% PEG-300/400 in Saline	Good solubilizing capacity, generally low toxicity at appropriate concentrations.	Can be viscous and may cause neurotoxicity at high doses.[5] Mitigation: Use the lowest effective concentration.
Surfactant: Tween 80	1-5% Tween 80 in Saline	Can improve solubility and prevent precipitation upon dilution.	Potential for hypersensitivity reactions. Mitigation: Use highly purified grades (low peroxide) at the lowest effective concentration.
Suspension Vehicle	0.5-1% Carboxymethyl-cellulose (CMC) in Saline	Useful for compounds that cannot be solubilized.	Requires particle size control; bioavailability can be variable.[6]

Expert Recommendation: For a novel compound like **1-Methanesulfonyl-4-phenylpiperidine**, a co-solvent approach is the most logical starting point. A formulation containing 10% DMSO, 40% PEG-400, and 50% Saline is a widely used and generally effective vehicle for I.P. administration of poorly soluble compounds. This will be the basis for Protocol B.

Detailed Formulation Protocols

Safety First: Always handle **1-Methanesulfonyl-4-phenylpiperidine** powder and concentrated DMSO in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

Protocol A: Simple Aqueous Formulation (If Compound is Sufficiently Soluble)

This protocol is applicable only if preliminary tests show the compound is soluble in saline at the desired concentration.

- Preparation: Work in a laminar flow hood to maintain sterility.
- Weighing: Accurately weigh the required amount of **1-Methanesulfonyl-4-phenylpiperidine** using an analytical balance.
- Dissolution: Add the powder to a sterile vial containing the calculated volume of sterile 0.9% Sodium Chloride for Injection, USP.
- Mixing: Gently vortex or sonicate the vial at room temperature until the compound is fully dissolved. Visually confirm that no particulates are present.
- Quality Control: Proceed to Section 4 for QC checks.

Protocol B: Co-Solvent Formulation for Poorly Soluble Compounds

This protocol is the recommended starting point for **1-Methanesulfonyl-4-phenylpiperidine**. It details the preparation of a 10% DMSO, 40% PEG-400, 50% Saline vehicle.

- Vehicle Preparation (Aseptic Technique in a Laminar Flow Hood):

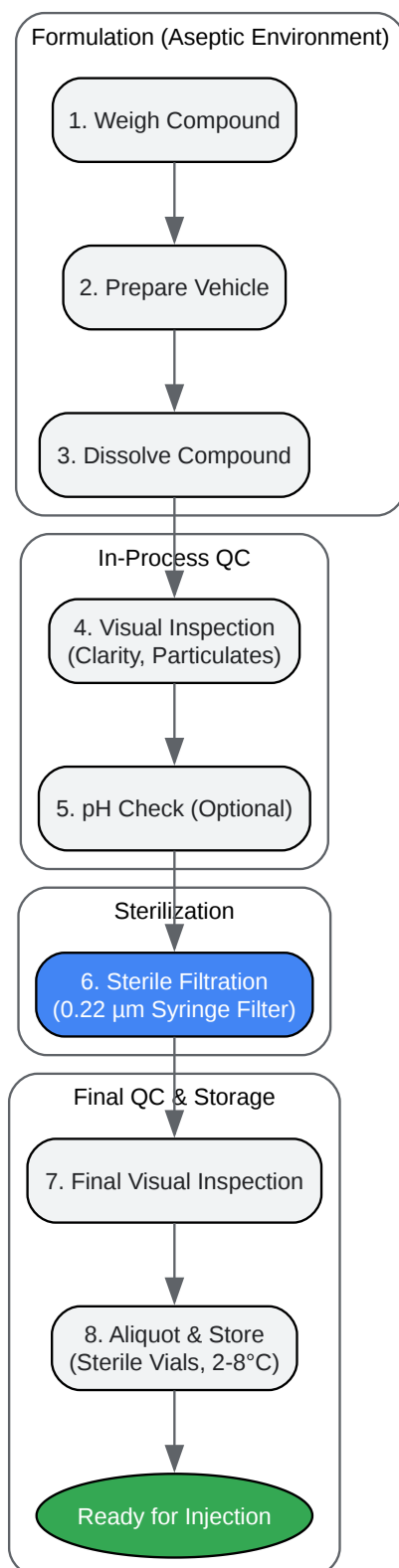
- In a sterile, graduated container, combine the required volumes of sterile solvents. Crucially, add them in order of decreasing polarity to maintain solubility:
 1. Add the required volume of Dimethyl Sulfoxide (DMSO), cell culture grade or equivalent.
 2. Add the required volume of Polyethylene Glycol 400 (PEG-400), NF grade.
 3. Mix thoroughly with a sterile magnetic stir bar or by swirling.
 4. Slowly add the required volume of 0.9% Sodium Chloride for Injection, USP, while mixing to avoid precipitation.
- **Compound Weighing:** In a separate sterile vial, accurately weigh the required amount of **1-Methanesulfonyl-4-phenylpiperidine**.
- **Initial Dissolution:** Add a small volume of pure DMSO (or the prepared vehicle) to the vial containing the powder to create a concentrated stock solution. Ensure complete dissolution by vortexing or brief sonication. This step is critical as dissolving the powder directly into the final mixed vehicle can be slow and inefficient.
- **Final Dilution:** Slowly add the remaining volume of the prepared vehicle to the concentrated stock solution, mixing continuously.
- **Final Mixing:** Vortex the final solution thoroughly to ensure homogeneity.
- **Quality Control:** Proceed to Section 4 for essential QC checks.

Quality Control and Sterilization

All parenteral preparations must be sterile, pyrogen-free, and free from particulate matter to ensure animal safety and data integrity.^{[7][8]}

Overall Workflow

The following diagram illustrates the integrated workflow from formulation to the final, ready-to-administer product.



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Caption: Formulation and Quality Control Workflow.

Step-by-Step QC Procedures

- **Visual Inspection:** Before and after filtration, visually inspect the solution against a black and a white background. It must be clear and free of any visible particulates, such as precipitates or fibers.[\[9\]](#) If any are observed, the formulation should be discarded.
- **pH Measurement:** The ideal pH for I.P. injection is near physiological pH (~7.4). While often not adjusted for small volume preclinical injections, a significant deviation (e.g., pH < 4 or > 9) can cause irritation. If necessary, pH can be adjusted with dilute HCl or NaOH, but this may affect compound stability and should be validated.
- **Sterile Filtration:** This is the most critical step for ensuring sterility for heat-labile compounds.[\[10\]](#)
 - Select a sterile syringe filter with a 0.22 µm pore size. Polyvinylidene fluoride (PVDF) or Polyethersulfone (PES) membranes are recommended for their low protein binding and broad chemical compatibility.[\[11\]](#)
 - Aseptically attach the filter to a sterile syringe containing the formulated drug solution.
 - Filter the solution directly into a sterile, sealed vial (e.g., a sterile serum vial). Discard the first few drops to ensure the filter is properly wetted.
 - **Causality:** Terminal sterilization methods like autoclaving (steam heat) are unsuitable as they would likely cause chemical degradation of the small molecule compound.[\[12\]](#)
Aseptic filtration physically removes microorganisms without using heat.[\[13\]](#)
- **Endotoxin/Pyrogen Control:** For preclinical research, using pyrogen-free (endotoxin-free) water, saline, and sterile, single-use equipment is typically sufficient to control for endotoxins. For later-stage development or sensitive models, a Limulus Amebocyte Lysate (LAL) test should be performed on the final formulation to quantify endotoxin levels.[\[14\]](#)

Administration and Storage Guidelines

- **Storage:** Store the final sterile formulation in a sealed vial at 2-8°C, protected from light. The stability of the compound in the chosen vehicle should be determined empirically. For initial studies, it is recommended to prepare the formulation fresh on the day of use.

- Administration Volume: The volume administered is critical to avoid undue stress or toxicity. The following are generally accepted maximums for I.P. injection:
 - Mouse: 10 mL/kg (e.g., 0.2 mL for a 20 g mouse)
 - Rat: 10 mL/kg (e.g., 2.0 mL for a 200 g rat)
- Pre-Dosing Preparation: Before administration, gently swirl the vial to ensure homogeneity and allow the solution to warm to room temperature to minimize discomfort to the animal.

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